

# Spectral characteristics of Pigment Yellow 14 (UV-Vis, Fluorescence)

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## Compound of Interest

Compound Name: *Pigment Yellow 14*

Cat. No.: *B2915567*

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## Spectral Characteristics of Pigment Yellow 14: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Pigment Yellow 14** (C.I. 21095) is a diarylide yellow pigment, a class of synthetic organic compounds known for their bright, strong color and good lightfastness.[1] Chemically, it is a disazo compound derived from 3,3'-dichlorobenzidine.[2] While primarily used in printing inks, plastics, and coatings, its fluorescent properties have garnered interest in various scientific and technological applications.[3] This technical guide provides an in-depth overview of the spectral characteristics of **Pigment Yellow 14**, focusing on its Ultraviolet-Visible (UV-Vis) absorption and fluorescence properties. The information presented herein is intended to support researchers and professionals in leveraging the unique optical properties of this pigment.

### UV-Visible Absorption Spectroscopy

The color of **Pigment Yellow 14**, a deep, warm yellow tending towards orange, arises from its strong absorption of light in the blue-violet region of the visible spectrum. The absorption characteristics are primarily attributed to the extensive system of conjugated double bonds inherent in its molecular structure.

## Quantitative Absorption Data

The UV-Vis absorption spectrum of **Pigment Yellow 14** is characterized by a main absorption band in the visible region. The exact position of the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) is influenced by the solvent environment due to solvatochromic effects. While specific molar absorptivity values for **Pigment Yellow 14** are not readily available in the public domain, the general trend for diarylide yellow pigments suggests high molar absorptivity, indicating strong light absorption.

Property	Value	Solvent(s)
Absorption Maximum ( $\lambda_{\text{max}}$ )	Varies with solvent polarity	Typically in the blue-violet region
Molar Absorptivity ( $\epsilon$ )	Data not available in searched literature.	-

Note: The lack of specific quantitative data in the literature highlights an opportunity for further research to fully characterize this pigment.

## Fluorescence Spectroscopy

**Pigment Yellow 14** is recognized as a fluorescent dye, meaning it can absorb light at a specific wavelength and re-emit it at a longer wavelength.[3] This property is of significant interest for applications such as fluorescent probes and markers.

## Quantitative Fluorescence Data

Similar to the absorption data, specific quantitative fluorescence data, such as the emission maximum ( $\lambda_{\text{em}}$ ) and fluorescence quantum yield ( $\Phi_f$ ), for **Pigment Yellow 14** are not widely reported. The fluorescence quantum yield is a critical parameter that defines the efficiency of the fluorescence process.

Property	Value	Excitation Wavelength ( $\lambda_{ex}$ )	Solvent(s)
Emission Maximum ( $\lambda_{em}$ )	Data not available in searched literature.	-	-
Fluorescence Quantum Yield ( $\Phi_f$ )	Data not available in searched literature.	-	-

Note: The determination of the fluorescence quantum yield for **Pigment Yellow 14** would be a valuable contribution to the scientific literature.

## Experimental Protocols

The following are detailed, generalized methodologies for conducting UV-Vis absorption and fluorescence spectroscopy experiments on organic pigments like **Pigment Yellow 14**.

### UV-Vis Absorption Spectroscopy Protocol

- Sample Preparation:
  - Accurately weigh a small amount of **Pigment Yellow 14**.
  - Dissolve the pigment in a suitable, transparent organic solvent (e.g., ethanol, N,N-dimethylformamide) to a known concentration. Due to the low solubility of pigments, sonication may be required to achieve complete dissolution.
  - Prepare a series of dilutions from the stock solution to determine the linear range of absorbance.
- Instrumentation and Measurement:
  - Use a dual-beam UV-Vis spectrophotometer.
  - Calibrate the instrument using a blank solution (the pure solvent used for sample preparation).

- Record the absorption spectrum of the sample solution over a wavelength range of at least 300-700 nm.
- Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- Measure the absorbance at  $\lambda_{\text{max}}$  for the different concentrations to verify adherence to the Beer-Lambert law.

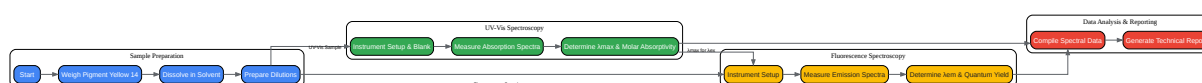
## Fluorescence Spectroscopy Protocol

- Sample Preparation:
  - Prepare a dilute solution of **Pigment Yellow 14** in a suitable solvent. The concentration should be low enough to avoid inner filter effects (typically with an absorbance of less than 0.1 at the excitation wavelength).
- Instrumentation and Measurement:
  - Use a spectrofluorometer.
  - Set the excitation wavelength ( $\lambda_{\text{ex}}$ ), which is typically at or near the absorption maximum ( $\lambda_{\text{max}}$ ) determined by UV-Vis spectroscopy.
  - Record the fluorescence emission spectrum over a wavelength range longer than the excitation wavelength.
  - Identify the wavelength of maximum emission ( $\lambda_{\text{em}}$ ).
- Quantum Yield Determination (Relative Method):
  - Select a standard fluorescent dye with a known quantum yield that absorbs and emits in a similar spectral region to **Pigment Yellow 14**.
  - Prepare solutions of both the standard and the sample with identical absorbance at the same excitation wavelength.
  - Measure the integrated fluorescence intensity of both the standard and the sample under identical experimental conditions.

- Calculate the quantum yield of the sample using the following equation:  $\Phi_{\text{sample}} = \Phi_{\text{standard}} * (I_{\text{sample}} / I_{\text{standard}}) * (n_{\text{sample}} / n_{\text{standard}})^2$  where  $\Phi$  is the quantum yield,  $I$  is the integrated fluorescence intensity, and  $n$  is the refractive index of the solvent.<sup>[4]</sup>

## Logical Workflow for Spectral Characterization

The following diagram illustrates the logical workflow for the complete spectral characterization of **Pigment Yellow 14**.



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Caption: Workflow for the spectral characterization of **Pigment Yellow 14**.

## Conclusion

**Pigment Yellow 14** possesses interesting spectral properties, including strong visible light absorption and fluorescence, making it a candidate for various advanced applications beyond its traditional use as a colorant. This guide provides a foundational understanding of its UV-Vis and fluorescence characteristics and outlines the necessary experimental protocols for their detailed investigation. The notable absence of comprehensive, publicly available quantitative spectral data for **Pigment Yellow 14** underscores a clear need for further research in this area. Such studies would undoubtedly contribute to a more complete understanding of this versatile pigment and could unlock its potential in new and innovative scientific and technological fields.

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